

A Comprehensive Safety & Handling Guide for 2-Ethoxybenzonitrile

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Compound of Interest

Compound Name: 2-Ethoxybenzonitrile

Cat. No.: B1582733

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Introduction: **2-Ethoxybenzonitrile** (CAS No. 6609-57-0, Formula: C_9H_9NO) is an aromatic nitrile compound utilized in various laboratory and chemical synthesis applications, including as an intermediate in the development of pharmaceutical agents.^{[1][2]} While a valuable building block, its handling requires a nuanced understanding of its toxicological profile and associated risks. This guide provides an in-depth, technically-focused framework for researchers, scientists, and drug development professionals to ensure its safe use. The protocols and information herein are synthesized from authoritative safety data sheets (SDS) to promote a culture of proactive safety and experimental integrity.

Section 1: Core Hazard Identification & GHS Classification

2-Ethoxybenzonitrile is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200).^[1] The primary risks are associated with acute toxicity via multiple exposure routes and significant irritation to the skin, eyes, and respiratory system. The Globally Harmonized System (GHS) classification provides a universal summary of these hazards.

Table 1: GHS Classification Summary for **2-Ethoxybenzonitrile**

Hazard Class	Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1][3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1][3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1][3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[3]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[3]

Signal Word:Warning[1]

GHS Pictogram:

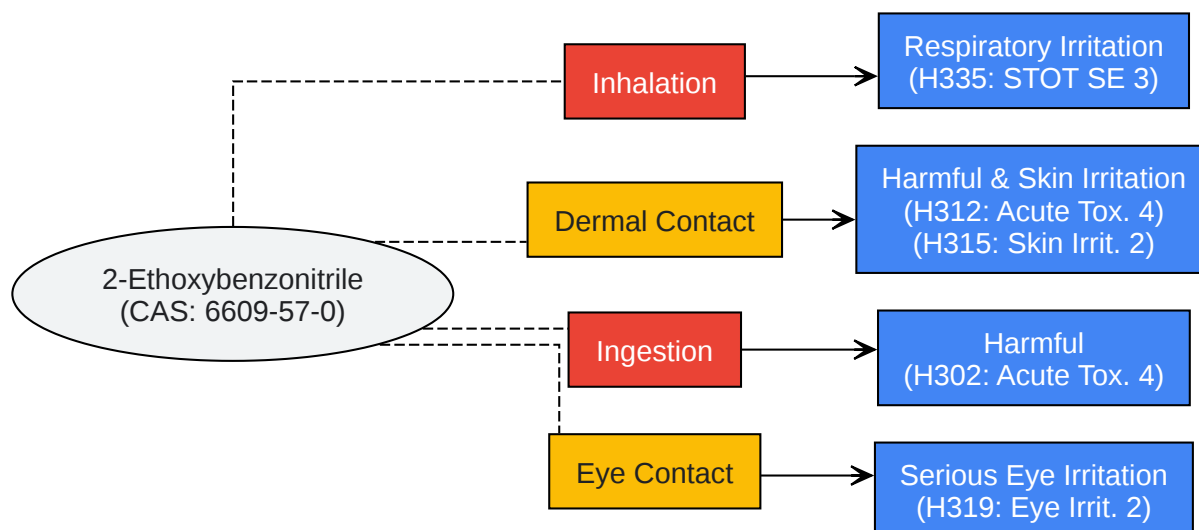
- GHS07 (Exclamation Mark)

Section 2: Toxicological Profile & Routes of Exposure

Understanding the causality behind the GHS classifications is paramount for risk mitigation. The toxicity of **2-Ethoxybenzonitrile** stems from its ability to cause systemic harm upon absorption and localized irritation upon contact.

- Systemic Toxicity (Acute, Category 4): The classification as "Harmful" via oral, dermal, and inhalation routes indicates that significant, though not fatal, adverse health effects can be expected from a single, short-term exposure.[1][3] The nitrile functional group ($-C\equiv N$) is a key structural feature; in biological systems, some nitriles can be metabolized to release cyanide, a potent metabolic inhibitor, although the specific metabolic pathway for **2-Ethoxybenzonitrile** is not detailed in the provided sources. This potential dictates the urgency of preventing absorption.

- Localized Irritation (Category 2 & 3): The compound is a direct irritant. Dermal contact leads to inflammation and skin irritation.[3] Ocular contact can cause serious, painful irritation.[3] Inhalation of its dusts or mists directly irritates the respiratory tract, leading to symptoms like coughing and discomfort.[3]



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Caption: Routes of exposure and corresponding toxicological effects.

Section 3: Emergency First-Aid Protocols

Immediate and correct first aid is critical to mitigate the harmful effects of exposure. The following protocols are based on standard chemical safety guidelines.[1][4][5]

Protocol 3.1: Inhalation Exposure

- Immediate Action: Remove the individual from the source of exposure to fresh air at once.[1][4]
- Breathing Support: If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration, avoiding mouth-to-mouth resuscitation if the substance was ingested or inhaled.[4][6]

- Medical Attention: Call a POISON CENTER or physician if the individual feels unwell.[1]

Protocol 3.2: Dermal (Skin) Exposure

- Immediate Action: Immediately begin washing the affected skin with plenty of soap and water for at least 15 minutes.[1][4]
- Decontamination: Remove all contaminated clothing and shoes while flushing the area.[4]
- Medical Attention: Call a POISON CENTER or physician if feeling unwell or if skin irritation persists.[1] Contaminated clothing must be washed before reuse.[1]

Protocol 3.3: Ocular (Eye) Exposure

- Immediate Action: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing of the entire surface.[1][7]
- Contact Lenses: If present and easy to do, remove contact lenses after the initial flush.
- Medical Attention: Seek immediate medical attention from an ophthalmologist.

Protocol 3.4: Ingestion Exposure

- Immediate Action: Rinse the mouth thoroughly with water.[1][4]
- Vomiting: Do NOT induce vomiting.[4]
- Medical Attention: Call a POISON CENTER or physician immediately.[1][4] Never give anything by mouth to an unconscious person.[4]

Note to Physician: Treat symptomatically.[1]

Section 4: Safe Handling & Exposure Control

Proactive exposure control through a multi-tiered approach is the foundation of safe laboratory practice. This involves a combination of engineering controls, administrative procedures, and appropriate personal protective equipment (PPE).

Engineering Controls

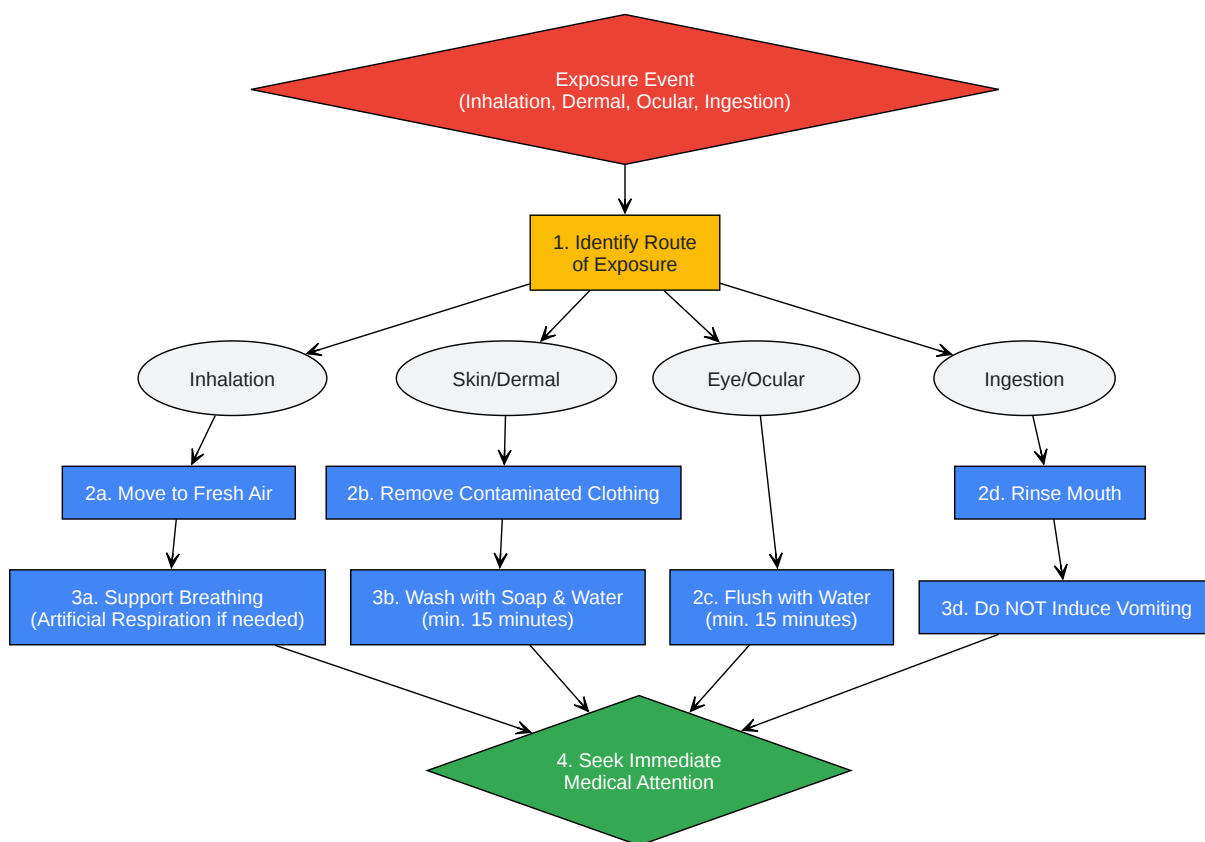
The primary method for controlling exposure is to handle the substance in a well-ventilated area.

- Fume Hood: All weighing and handling of **2-Ethoxybenzonitrile** should be conducted inside a certified chemical fume hood to control the release of dusts and vapors.[8]
- Ventilation: Ensure general laboratory ventilation is adequate to maintain low airborne concentrations.[1][8]
- Safety Stations: An eyewash station and a safety shower must be readily accessible and in close proximity to the workstation.[1][8]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the specific hazards.

- Eye and Face Protection: Wear chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9][10]
- Skin Protection:
 - Gloves: Wear compatible, chemical-resistant gloves.[10] Inspect gloves before use and dispose of them properly after handling.[11]
 - Clothing: Wear a lab coat or appropriate protective clothing to prevent skin exposure.[1][8]
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH/MSHA-approved respirator. A type N95 dust mask is recommended for handling the solid form.[8]



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Caption: A workflow diagram for emergency first-aid response.

Hygiene Practices

- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in laboratory areas where this chemical is used or stored.[\[1\]](#)
- Contaminated work clothing should not be allowed out of the workplace.[\[12\]](#)

Section 5: Storage, Stability, & Incompatibilities

Proper storage is essential to maintain the chemical's integrity and prevent hazardous reactions.

- Storage Conditions: Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[10\]](#) Keep containers tightly closed to prevent contamination and potential release.[\[1\]](#)
- Stability: The material is stable under normal, recommended storage conditions.[\[9\]](#)[\[12\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)[\[9\]](#) These materials can initiate exothermic or otherwise hazardous reactions.
- Hazardous Decomposition Products: Thermal decomposition, particularly during a fire, can lead to the release of irritating and toxic gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[\[1\]](#)[\[9\]](#)

Section 6: Accidental Release & Fire-Fighting Procedures

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[\[1\]](#) Wear the full PPE as described in Section 4.2. Avoid dust formation.[\[1\]](#) Evacuate unnecessary personnel from the area.[\[4\]](#)
- Environmental Precautions: Prevent the material from entering drains or waterways.[\[4\]](#) It should not be released into the environment.[\[1\]](#)
- Containment and Clean-up: For a solid spill, sweep up and shovel the material into suitable, closed containers for disposal.[\[1\]](#) For a liquid spill, use an inert absorbent material. Use

spark-proof tools if applicable.[4]

- Disposal: Dispose of the waste material at an approved waste disposal plant, following all local, regional, and national regulations.[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical, sand, or alcohol-resistant foam.[1][4]
- Specific Hazards: The product is combustible.[9] Keep the product and empty containers away from heat and sources of ignition.[1] Thermal decomposition can release hazardous NO_x gases.[1]
- Protective Actions: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[1][4]

Section 7: Physical & Chemical Properties Summary

Table 2: Key Physical and Chemical Properties

Property	Value
CAS Number	6609-57-0[1]
Molecular Formula	C ₉ H ₉ NO[3]
Molecular Weight	147.17 g/mol [3]
Appearance	Pale yellow, low melting solid or liquid[1]
Melting Point	5 °C / 41 °F[1][2]
Boiling Point	45 °C @ 0.5 torr; 154 °C @ 20 mmHg[1][2]
Flash Point	113 °C / 235.4 °F (closed cup)[1]
Density	1.053 g/mL at 25 °C

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